

Proper Disposal of Dilan: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dilan*

Cat. No.: *B1604555*

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This document provides essential safety and logistical information for the proper disposal of **Dilan**, an organochlorine pesticide. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations. Due to its classification as a persistent organic pollutant, **Dilan** requires specialized disposal methods to mitigate environmental contamination and potential health risks.

Quantitative Data

The following table summarizes available toxicological data for components of **Dilan** and related compounds. It is important to note that comprehensive data for **Dilan** itself is limited due to its discontinued use. The data for Prolan is derived from safety data sheets for products containing this active ingredient.

Chemical Component	CAS Number	Acute Oral LD50 (Rat)	Acute Dermal LD50 (Rabbit/Rat)	Aquatic Toxicity
Dilan	13330-20-7	Data not available	Data not available	Very toxic to aquatic life with long lasting effects.
Prolan	Data not available	>5000 mg/kg	>2000 mg/kg	Very toxic to aquatic life with long lasting effects.[1]
Bulan	Data not available	Data not available	Data not available	Expected to be very toxic to aquatic life.

Disposal Procedures: A Step-by-Step Guide

The disposal of **Dilan**, as an organochlorine pesticide (OCP), is strictly regulated. On-farm disposal or dumping in municipal landfills is prohibited.[2] The only acceptable method for the ultimate disposal of OCPs is incineration at a licensed hazardous waste facility.[3]

Personal Protective Equipment (PPE)

Before handling **Dilan** or its containers, ensure the following PPE is worn:

- Gloves: Elbow-length PVC or other chemically resistant gloves.[2]
- Protective Clothing: Long-sleeved shirt and long trousers, or a washable overall.[2]
- Eye Protection: Safety glasses or a visor.[2]
- Footwear: Closed shoes or gumboots.[2]

On-Site Storage of Unwanted Dilan

Proper storage is crucial while awaiting disposal.

- Original Container: Store **Dilan** in its original, sealed container with an intact and legible label.[\[2\]](#)
- Segregation: Keep containers of **Dilan** well separated from other chemicals.[\[2\]](#)
- Storage Location: The storage area must be a locked, cool, waterproof shed with a sound roof, and out of direct sunlight.[\[2\]](#)
- Spill Kit: Maintain a spill kit with protective clothing and absorbent materials in a separate, nearby location.[\[2\]](#)

Container Disposal

Empty **Dilan** containers must be decontaminated before disposal.

- Triple Rinsing:
 - Empty the container into the spray tank and allow it to drain for 30 seconds.[\[4\]](#)
 - Fill the container one-quarter to one-fifth full with water.[\[4\]](#)
 - Securely cap the container and shake it vigorously.
 - Pour the rinsate into the spray tank.[\[5\]](#)
 - Repeat this rinsing procedure two more times.[\[4\]](#)[\[5\]](#)
- Puncturing: After triple rinsing, puncture the container to prevent reuse.[\[4\]](#)
- Disposal: Dispose of the rinsed and punctured container at an approved waste management facility or a designated collection point.[\[1\]](#)

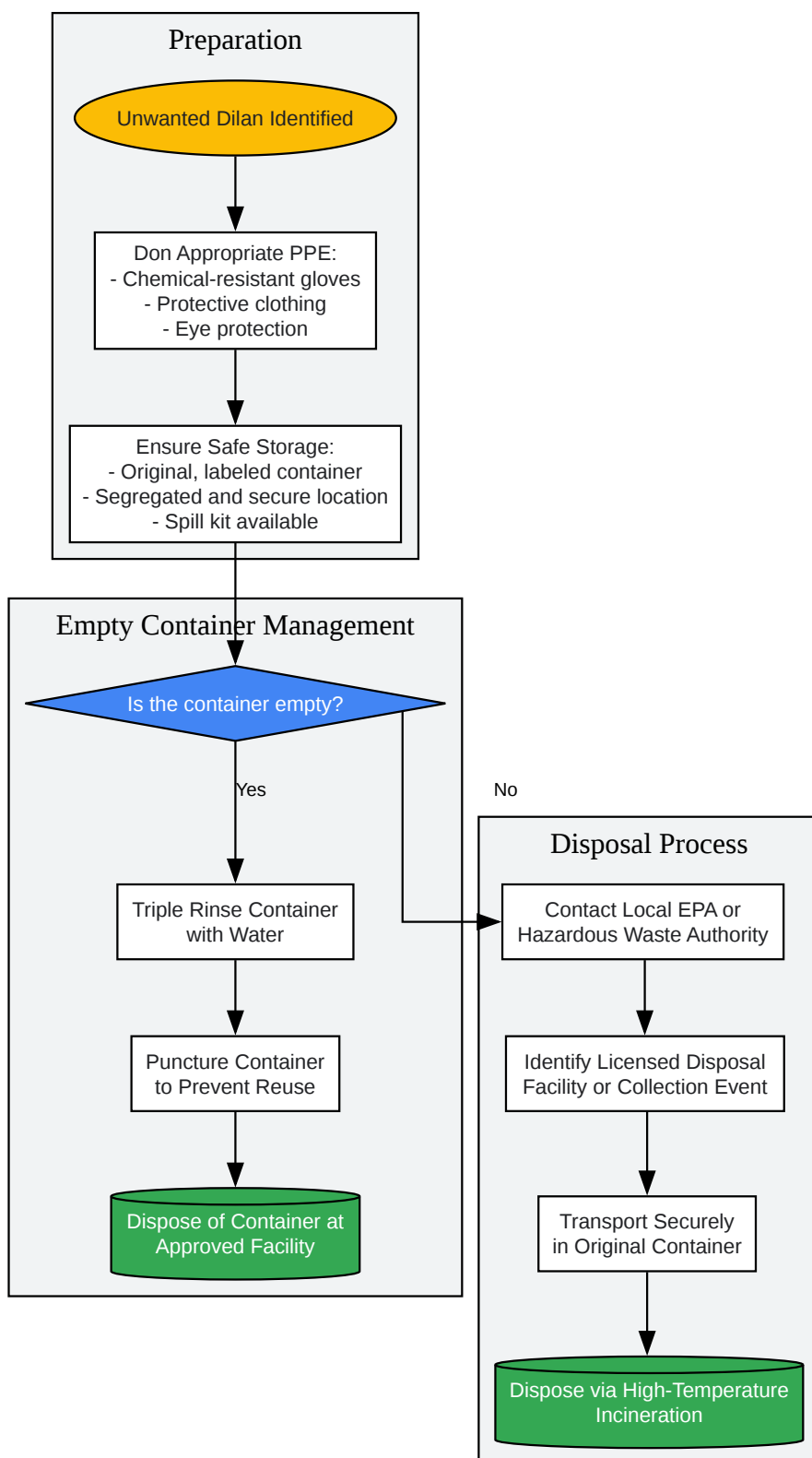
Disposal of Dilan Waste

- Contact Authorities: Contact your state's Environmental Protection Agency (EPA) or local hazardous waste authority to find an authorized collection point or a licensed disposal facility.[\[2\]](#)[\[6\]](#)
- Transportation:

- Transport **Dilan** in its original container with the label attached.[\[6\]](#)
- Secure the container in the vehicle to prevent shifting or spilling.[\[6\]](#)
- Do not transport pesticides in the passenger compartment of a vehicle.[\[6\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and necessary steps for the proper disposal of **Dilan**.



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